

Technical Guide: (24Rac)-Campesterol-d7 for Research Applications

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Compound of Interest

Compound Name: (24Rac)-Campesterol-d7

Cat. No.: B15569773

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(24Rac)-Campesterol-d7**, a deuterated form of the phytosterol campesterol. This document serves as a comprehensive resource for researchers utilizing this stable isotope-labeled compound in metabolic studies, quantitative analyses, and other advanced research applications.

Supplier and Purity Information

(24Rac)-Campesterol-d7 is available from several reputable suppliers of research chemicals and stable isotope-labeled compounds. The purity of the compound is a critical factor for its use as an internal standard and for obtaining accurate experimental results. Below is a summary of supplier information and reported purity levels.

Supplier	Catalog Number	Reported Purity/Isotopic Enrichment	Analytical Method
MedChemExpress	HY-N1459S	Purity data available in Certificate of Analysis	Not specified
LGC Standards	TRC-C155364	>95%	Gas Chromatography (GC)
CDN Isotopes	D-6373	99 atom % D	Not specified
Marques da Silva & Neves, Lda	S000860	≥95%	Not specified
Biorbyt	orb2299680	Information not readily available	Not specified
Alchimica	R02AP5T,10mg	Information not readily available	Not specified

Note: Researchers should always consult the lot-specific Certificate of Analysis (CoA) provided by the supplier for the most accurate and up-to-date purity information.

Experimental Protocols: Use as an Internal Standard

(24Rac)-Campesterol-d7 is primarily utilized as an internal standard in mass spectrometry-based analytical methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS), for the precise quantification of campesterol and other phytosterols in biological matrices.^[1]

General Workflow for Quantification of Phytosterols

The following diagram outlines a typical experimental workflow for the quantification of phytosterols using **(24Rac)-Campesterol-d7** as an internal standard.

Caption: A generalized workflow for the quantification of phytosterols.

Detailed Methodology for GC-MS Analysis

This protocol is a composite based on common practices for phytosterol analysis.

1. Sample Preparation:

- **Internal Standard Spiking:** To a known volume or weight of the biological sample (e.g., 100 μ L of plasma), add a precise amount of **(24Rac)-Campesterol-d7** solution in a suitable solvent (e.g., ethanol). The amount of internal standard should be chosen to yield a peak intensity comparable to that of the expected analyte concentration.
- **Saponification:** Add ethanolic potassium hydroxide solution to the sample to hydrolyze the sterol esters and release free sterols. Incubate at an elevated temperature (e.g., 60-70°C) for 1-2 hours.
- **Extraction:** After cooling, extract the non-saponifiable lipids (containing the sterols) with an organic solvent such as hexane or cyclohexane. Repeat the extraction multiple times to ensure complete recovery.
- **Derivatization:** Evaporate the pooled organic extracts to dryness under a stream of nitrogen. Reconstitute the residue in a derivatizing agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane) and heat to form trimethylsilyl (TMS) ethers of the sterols, which are more volatile and suitable for GC analysis.

2. GC-MS Instrumentation and Conditions:

- **Gas Chromatograph:** An Agilent 7890 GC or equivalent.
- **Column:** A non-polar capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness).
- **Carrier Gas:** Helium at a constant flow rate (e.g., 1 mL/min).
- **Injector:** Splitless injection at a temperature of 280°C.
- **Oven Temperature Program:** A typical program would be: start at 180°C, ramp to 280°C at 20°C/min, then ramp to 300°C at 5°C/min and hold for 10 minutes.

- Mass Spectrometer: An Agilent 5975C MSD or equivalent.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) to monitor characteristic ions of the TMS-derivatized campesterol and **(24Rac)-Campesterol-d7**.

Detailed Methodology for LC-MS Analysis

1. Sample Preparation:

- Follow the same steps for internal standard spiking, saponification, and extraction as described for the GC-MS protocol. Derivatization is typically not required for LC-MS analysis of free sterols.
- After extraction, evaporate the solvent and reconstitute the residue in the initial mobile phase.

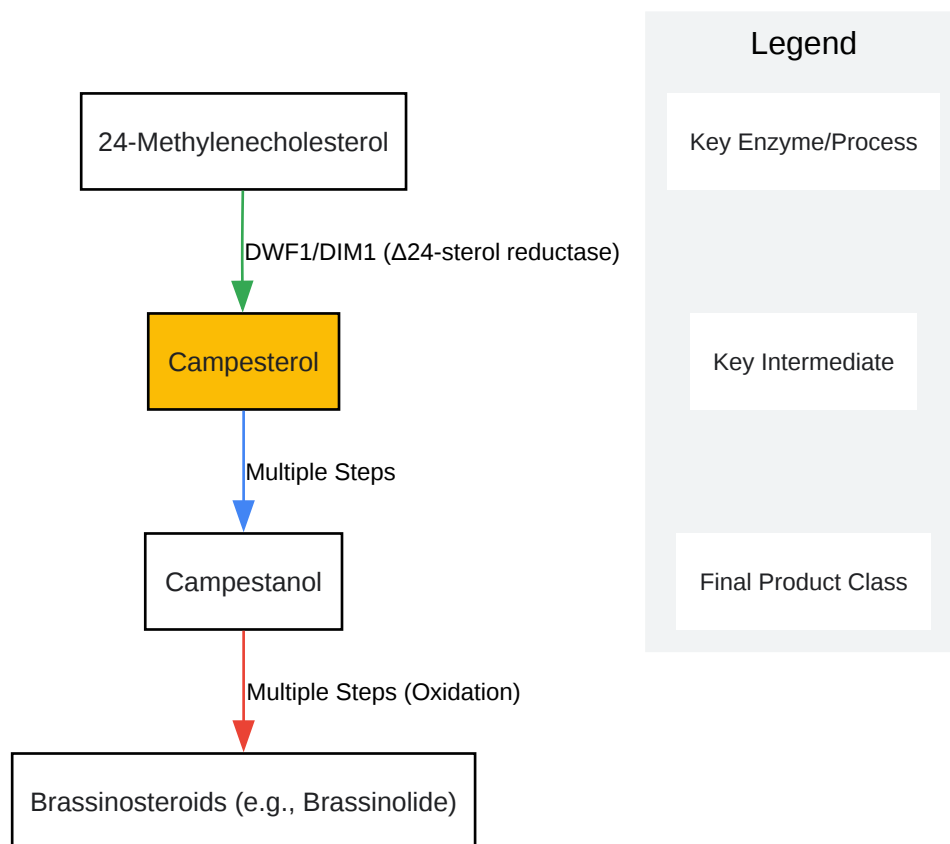
2. LC-MS Instrumentation and Conditions:

- Liquid Chromatograph: A system such as a Shimadzu Nexera or Waters ACQUITY UPLC.
- Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m particle size).
- Mobile Phase: A gradient elution using a mixture of water with a modifier (e.g., 0.1% formic acid or 5 mM ammonium acetate) and an organic solvent such as methanol or acetonitrile.
- Flow Rate: A typical flow rate would be in the range of 0.2-0.4 mL/min.
- Mass Spectrometer: A triple quadrupole mass spectrometer for targeted analysis.
- Ionization Mode: Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI) in positive ion mode.
- Acquisition Mode: Multiple Reaction Monitoring (MRM) to monitor specific precursor-to-product ion transitions for campesterol and **(24Rac)-Campesterol-d7**.

Signaling and Biosynthetic Pathways

Campesterol is a key intermediate in the biosynthesis of brassinosteroids, a class of plant steroid hormones that regulate various aspects of growth and development. The following diagram illustrates a simplified biosynthetic pathway starting from 24-methylenecholesterol.

Simplified Biosynthesis of Campesterol and Brassinosteroids



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Caption: Biosynthesis of campesterol and its conversion to brassinosteroids.

This guide provides essential information for the procurement and application of **(24Rac)-Campesterol-d7** in a research setting. For specific applications and troubleshooting, consulting relevant scientific literature and the supplier's technical support is recommended.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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